

Application Notes and Protocols for Trialkyl Phosphates in Solvent Extraction of Metals

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Compound of Interest

Compound Name: *Tripropyl phosphate*

Cat. No.: *B103840*

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A Note on the Use of **Tripropyl Phosphate** (TPrP):

Extensive research of scientific literature and industrial applications reveals a significant scarcity of data regarding the specific use of **tripropyl phosphate** (TPrP) for the solvent extraction of metals. The field is overwhelmingly dominated by its close chemical analog, tri-*n*-butyl phosphate (TBP). TBP is the industry-standard and extensively studied neutral extractant, particularly in nuclear fuel reprocessing and hydrometallurgy.^{[1][2]}

The principles and mechanisms of extraction are based on the electron-donating phosphoryl group (P=O), which is common to all trialkyl phosphates. Therefore, the methodologies and protocols established for TBP serve as a robust and directly applicable foundation for any experimental work involving **tripropyl phosphate**. This document will focus on the well-documented applications and protocols of TBP, which can be adapted for research on TPrP or other trialkyl phosphates.

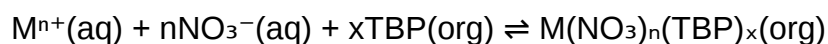
Application Notes

Principle of Extraction

Tri-*n*-butyl phosphate (TBP) is a neutral, solvating extractant.^[3] The extraction mechanism relies on the formation of a neutral, hydrophobic complex between the metal salt (typically a nitrate or chloride) and the TBP molecule. The oxygen atom of the phosphoryl group (P=O) in TBP acts as a Lewis base, donating electron density to the metal cation to form a coordination

complex.[3] This complex is highly soluble in nonpolar organic diluents (like kerosene or dodecane) and thus transfers from the aqueous phase to the organic phase.[4]

The general equilibrium for the extraction of a metal ion M^{n+} from a nitrate solution can be represented as:



The stoichiometry (x) of the TBP in the complex depends on the metal. For example, Uranium(VI) as the uranyl ion (UO_2^{2+}) and Thorium(IV) are typically extracted as $UO_2(NO_3)_2(TBP)_2$ and $Th(NO_3)_4(TBP)_2$, respectively.[4]

Key Applications

TBP-based solvent extraction is a cornerstone of several major industrial processes:

- **Nuclear Fuel Reprocessing (PUREX Process):** The Plutonium and Uranium Recovery by Extraction (PUREX) process uses a solution of 15-40% TBP in a hydrocarbon diluent to selectively extract uranium and plutonium from dissolved spent nuclear fuel, leaving fission products in the aqueous raffinate.[1][4]
- **Uranium and Thorium Purification:** TBP is used to purify uranium concentrates from ore leachates and to separate thorium from other elements.[5][6][7]
- **Rare Earth Element (REE) Separation:** TBP is employed in the separation of lanthanides and other rare earth elements, although separation factors between adjacent REEs can be low, often requiring multi-stage countercurrent processes.[1][8]
- **Recovery of Other Metals:** TBP has applications in the extraction of zirconium, hafnium, nickel, and other transition metals from various aqueous solutions.[4][9]

Quantitative Data for Metal Extraction using TBP

The efficiency of solvent extraction is quantified by the distribution ratio (D) and the separation factor (β).

- **Distribution Ratio (D):** $D = [\text{Metal Concentration}]_{\text{organic}} / [\text{Metal Concentration}]_{\text{aqueous}}$

- Separation Factor ($\beta_{A/B}$): $\beta_{A/B} = D_A / D_B$

The following tables summarize key quantitative data from various studies.

Table 1: Extraction of Uranium(VI) and Thorium(IV) with TBP

Metal Ion	Aqueous Medium	TBP Conc. (v/v)	Diluent	Distribution Ratio (D)	Reference
U(VI)	3 M HNO ₃	20%	Dodecane	Varies with U conc.	[10]
Th(IV)	HNO ₃	30%	Dodecane	High	[10]
U(VI)	~3 M HNO ₃	25%	Kerosene	High	[5]

| Th(IV) | ~3 M HNO₃ | 25% | Kerosene | Lower than U(VI) |[5] |

Table 2: Extraction of Rare Earth Elements (REEs) and Other Metals with TBP

Metal Ion	Aqueous Medium	TBP Conc. (v/v)	Diluent	Extraction Efficiency (%)	Reference
Neodymium (Nd)	Nitric Acid Leachate	Optimized	Kerosene	~95%	[8]
Cerium (Ce)	Nitric Acid Leachate	Optimized	Kerosene	~90%	[8]
Lanthanum (La)	Nitric Acid Leachate	Optimized	Kerosene	~87%	[8]
Yttrium (Y)	Nitric Acid Leachate	Optimized	Kerosene	~80%	[8]

| Zirconium (Zr) | Chloride solution | 100% (undiluted) | - | >90% |[9] |

Experimental Protocols

This section provides a general protocol for a laboratory-scale batch solvent extraction experiment using TBP.

Materials and Apparatus

- Reagents:
 - Tri-n-butyl phosphate (TBP), analytical grade
 - Diluent: Kerosene, n-dodecane, or other suitable inert hydrocarbon
 - Metal salt (e.g., Uranyl nitrate, Thorium nitrate)
 - Nitric acid (HNO_3), concentrated
 - Stripping agent (e.g., deionized water, dilute HNO_3 , or a complexing agent)
 - Deionized water
- Apparatus:
 - Separatory funnels (appropriate volume)
 - Mechanical shaker
 - pH meter
 - Analytical balance
 - Volumetric flasks, pipettes, beakers
 - Centrifuge (optional, for difficult phase separation)
 - Analytical instrument for metal analysis (e.g., ICP-OES, ICP-MS, UV-Vis Spectrophotometer)

Preparation of Solutions

- Organic Phase Preparation:

- Prepare the desired concentration of TBP in the chosen diluent (e.g., 30% v/v TBP in kerosene).
- To prepare 100 mL of 30% TBP/kerosene, accurately measure 30 mL of TBP and 70 mL of kerosene and mix them thoroughly in a volumetric flask or graduated cylinder.[3]
- Aqueous Feed Preparation:
 - Dissolve a known quantity of the metal salt in deionized water to achieve the target metal concentration.
 - Carefully add concentrated nitric acid to the solution to adjust the acidity to the desired molarity (e.g., 3 M HNO_3). The high concentration of nitrate ions acts as a "salting-out" agent, improving extraction efficiency.[3]

Extraction Procedure

- Phase Contact: Place equal volumes of the prepared aqueous feed and the organic phase into a separatory funnel (e.g., 25 mL of each for a 1:1 phase ratio).[3]
- Equilibration: Stopper the funnel securely and shake vigorously for 5-10 minutes to ensure intimate mixing and to allow the extraction equilibrium to be reached. A mechanical shaker is recommended for consistency and safety.[3]
- Phase Separation: Place the separatory funnel in a ring stand and allow the two phases to disengage completely. The less dense organic phase will typically be the upper layer.
- Sample Collection: Carefully drain the lower (aqueous) phase, now called the raffinate, into a clean beaker. Then, drain the upper (organic) phase, now the loaded organic, into a separate clean beaker.

Stripping Procedure (Back-Extraction)

- Phase Contact: Place the loaded organic phase from the extraction step into a clean separatory funnel. Add an equal volume of the stripping agent (e.g., deionized water or 0.01 M HNO_3).

- **Equilibration:** Shake the funnel for 5-10 minutes to transfer the metal ions back into the new aqueous phase.
- **Phase Separation & Collection:** Allow the phases to separate and collect the aqueous phase (strip solution) and the now-barren organic phase.

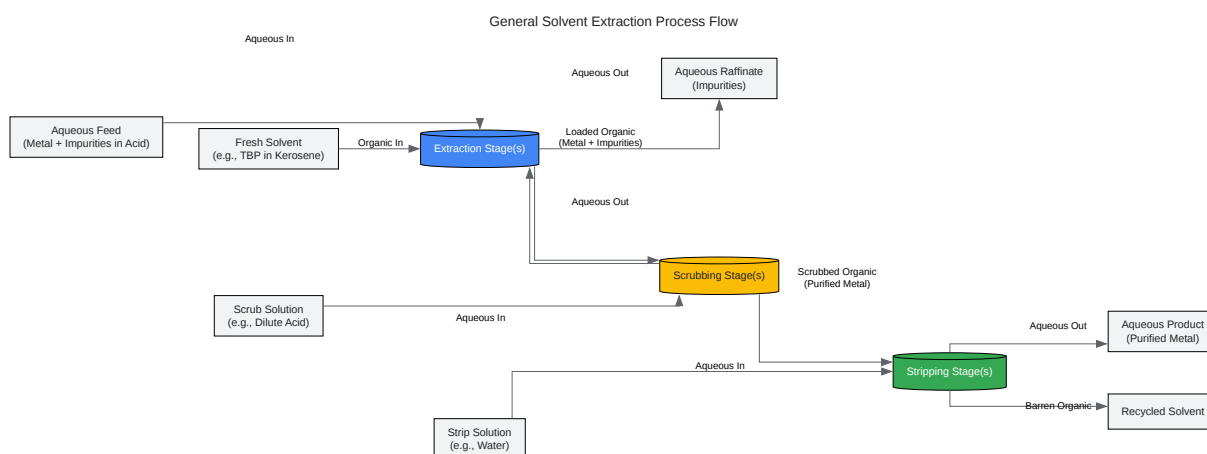
Analysis

- Determine the concentration of the metal in the initial aqueous feed, the raffinate, and the strip solution using a suitable analytical technique (e.g., ICP-OES).
- The concentration of the metal in the organic phase can be calculated by mass balance:
$$[M]_{org} = [M]_{initial_aq} - [M]_{raffinate}.$$
- Calculate the distribution ratio (D) and extraction efficiency (%E) for the experiment.

Visualizations

General Solvent Extraction Workflow

The following diagram illustrates a typical multi-stage countercurrent solvent extraction process, such as the PUREX process, which includes extraction, scrubbing (to remove impurities from the loaded organic), and stripping stages.



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Caption: A typical multi-stage solvent extraction workflow.

Solvation Mechanism of Uranyl Nitrate with TBP

This diagram illustrates the coordination of two TBP molecules with one uranyl nitrate molecule to form the extractable neutral complex.

Caption: Coordination complex of TBP with uranyl nitrate.

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